Application Notes & Protocols: 2-Chloro-N,N-dimethylacetamide in Pharmaceutical Synthesis

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Compound of Interest

Compound Name:	*2-Chloro-N,N-dimethylacetamide*
CAS No.:	*2675-89-0*
Cat. No.:	*B142992*

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Section 1: Introduction & Reagent Profile

2-Chloro-N,N-dimethylacetamide is a versatile and highly reactive bifunctional reagent that has established itself as a crucial building block in modern pharmaceutical development.[1] Its value lies in its ability to act as a potent electrophile, enabling the introduction of the N,N-dimethylacetamidyl moiety onto a wide range of nucleophilic substrates. This transformation is a cornerstone of medicinal chemistry, utilized to modify scaffolds, enhance pharmacokinetic properties, and construct complex active pharmaceutical ingredients (APIs).

The presence of an electron-withdrawing amide group activates the adjacent carbon-chlorine bond, making it highly susceptible to nucleophilic attack. This enhanced reactivity, coupled with its straightforward handling as a liquid, makes it an indispensable tool for researchers and drug development professionals.[1] This guide provides an in-depth look at the reagent's properties, core reactivity, detailed synthesis protocols, and practical considerations for its effective use in a laboratory setting.

Physicochemical Properties

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A clear understanding of the reagent's physical properties is essential for accurate measurement and safe handling during experimental design.

Property	Value	Source(s)
CAS Number	2675-89-0	[2][3]
Molecular Formula	C_4H_8ClNO	[4]
Molecular Weight	121.57 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.182 g/mL at 20 °C	[3]
Boiling Point	98-100 °C at 15 hPa (11 mmHg)	[2]
Refractive Index	n20/D 1.479	[3]
InChIKey	XBPPLECAZBTMMK-UHFFFAOYSA-N	[4]

Safety & Handling Information

2-Chloro-N,N-dimethylacetamide is a hazardous substance and must be handled with appropriate precautions in a well-ventilated chemical fume hood.[2][4]

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Hazard Class	GHS Pictograms & Signal Word	Hazard Statements	Precautionary Statements
Acute Toxicity (Oral), Cat. 4	Danger	H302: Harmful if swallowed	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Skin Corrosion, Cat. 1B	H314: Causes severe skin burns and eye damage	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.			
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.			

Storage: Store in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials.[2] Personal Protective Equipment (PPE): Use of a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat is mandatory.[3]

Section 2: Core Reactivity & Mechanistic Principles

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The primary utility of **2-Chloro-N,N-dimethylacetamide** in synthesis stems from its role as an electrophilic alkylating agent. The chlorine atom serves as a good leaving group in nucleophilic substitution reactions, allowing for the formation of a new carbon-heteroatom bond.

The reaction proceeds via a classical bimolecular nucleophilic substitution (SN2) mechanism. A nucleophile (such as an amine, alcohol, or thiol) attacks the carbon atom bearing the chlorine, leading to a transition state where the nucleophile-carbon bond is forming concurrently with the carbon-chlorine bond breaking. This process results in the inversion of stereochemistry if the carbon is chiral, although in this case, it is prochiral.

The choice of base is critical and depends on the pKa of the nucleophile. For strongly acidic nucleophiles like phenols, a weaker base such as potassium carbonate (K_2CO_3) is often sufficient. For less acidic nucleophiles like secondary amines or alcohols, a stronger base such as sodium hydride (NaH) or sodium hydroxide (NaOH) may be required to generate the corresponding nucleophilic anion in sufficient concentration.

General S_N2 mechanism for alkylation.

Section 3: Application in Pharmaceutical Synthesis: Protocols & Case Studies

The following protocols are designed to be robust and illustrative of common applications of **2-Chloro-N,N-dimethylacetamide** in a pharmaceutical research context.

Protocol 1: General Procedure for N-Alkylation of a Secondary Heterocyclic Amine

This protocol describes a common method for synthesizing tertiary amines, which are prevalent motifs in many drug classes. The reaction involves the alkylation of a secondary amine, such as piperidine or morpholine derivatives, which are common in medicinal chemistry.[5][6]

Materials:

- Secondary heterocyclic amine (1.0 eq)
- **2-Chloro-N,N-dimethylacetamide** (1.1 eq)

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- Potassium carbonate (K_2CO_3), anhydrous (2.0 eq)
- Acetonitrile (CH_3CN), anhydrous
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (N_2 or Ar), add the secondary heterocyclic amine (1.0 eq) and anhydrous acetonitrile (to make a ~0.2 M solution).
- Add anhydrous potassium carbonate (2.0 eq) to the stirring suspension.
- Add **2-Chloro-N,N-dimethylacetamide** (1.1 eq) dropwise to the mixture at room temperature.
- Reaction Execution: Heat the reaction mixture to reflux (approx. 82°C) and maintain for 4-12 hours.
- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) or LC-MS until the starting amine is consumed.
- Workup: Cool the reaction mixture to room temperature and filter off the inorganic salts through a pad of celite, washing the filter cake with a small amount of DCM.
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in DCM and transfer it to a separatory funnel.
- Wash the organic layer sequentially with saturated aqueous $NaHCO_3$ solution (2x) and brine (1x).

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- Isolation: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate in vacuo to yield the crude product.
- Purification: Purify the crude material by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure tertiary amine product.

Protocol 2: Synthesis of a Carbinoxamine Ether Analog (Illustrative)

Carbinoxamine is an antihistamine and anticholinergic agent.[4][7] Its synthesis involves an O-alkylation step. While the specific drug is made with a related reagent (2-chloro-N,N-dimethylethylamine), this protocol adapts the key Williamson ether synthesis step to use **2-Chloro-N,N-dimethylacetamide**, demonstrating a pharmaceutically relevant O-alkylation of a secondary alcohol.[1]

Target Reaction: Alkylation of (S)-(4-chlorophenyl)(pyridin-2-yl)methanol.

Materials:

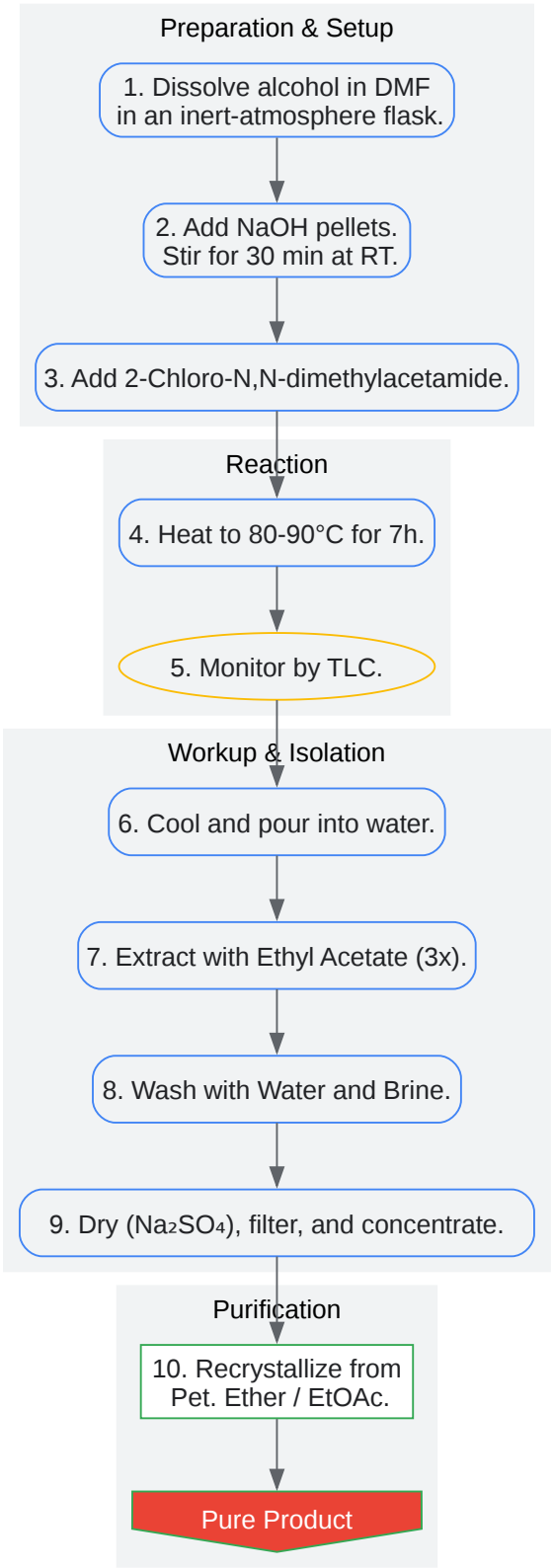
- (S)-(4-chlorophenyl)(pyridin-2-yl)methanol (1.0 eq, 10 mmol, 2.20 g)
- **2-Chloro-N,N-dimethylacetamide** (1.1 eq, 11 mmol, 1.34 g)
- Sodium hydroxide (NaOH), pellets (3.0 eq, 30 mmol, 1.20 g)
- N,N-Dimethylformamide (DMF), anhydrous (20 mL)
- Ethyl acetate (EtOAc)
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

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- Reaction Setup: In a dry 100 mL round-bottom flask under an inert atmosphere, dissolve (S)-(4-chlorophenyl)(pyridin-2-yl)methanol (1.0 eq) in anhydrous DMF (20 mL).
- Carefully add sodium hydroxide pellets (3.0 eq) to the solution. Stir the resulting mixture at room temperature for 30 minutes to form the alkoxide.
- Add **2-Chloro-N,N-dimethylacetamide** (1.1 eq) to the reaction mixture.
- Reaction Execution: Heat the mixture to 80-90°C and stir for 7 hours.
- Monitoring: Monitor the reaction by TLC (e.g., 3:1 Hexanes:Ethyl Acetate), observing the disappearance of the starting alcohol spot.
- Workup: After completion, cool the reaction to room temperature. Slowly pour the reaction mixture into a beaker containing 30 mL of cold deionized water.
- Transfer the aqueous mixture to a separatory funnel and extract with ethyl acetate (3 x 20 mL).
- Combine the organic layers. Wash the combined organic phase sequentially with deionized water (2 x 20 mL) and brine (2 x 20 mL).
- Isolation: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to obtain the crude solid product.
- Purification: Recrystallize the crude solid from a mixture of petroleum ether and ethyl acetate (e.g., 10:1 v/v) to yield the pure ether product.

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Experimental workflow for O-alkylation.

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Section 4: Troubleshooting & Practical Considerations

- Incomplete Reactions: If monitoring shows significant starting material remaining, reaction time can be extended. Ensure the base is of good quality and the solvents are anhydrous, as water can quench the base and hydrolyze the reagent.
- Side Products: The primary side reaction is the hydrolysis of **2-Chloro-N,N-dimethylacetamide** to N,N-dimethylglycolamide, especially if excess moisture is present. For amine alkylations, over-alkylation to form a quaternary ammonium salt is possible but less common with this reagent compared to simpler alkyl halides.
- Purification: The product amide functionality can sometimes cause streaking on silica gel columns. Using a small amount of triethylamine (~0.5%) or methanol in the eluent can help mitigate this issue and improve peak shape.

Section 5: Conclusion

2-Chloro-N,N-dimethylacetamide is a powerful and efficient reagent for introducing the N,N-dimethylacetamidyl group into organic molecules. Its predictable reactivity via an SN2 mechanism allows for the reliable alkylation of a variety of heteroatom nucleophiles. The protocols provided herein demonstrate its utility in fundamental transformations that are directly applicable to the synthesis of pharmaceutical intermediates and active ingredients. With careful attention to safety, handling, and reaction conditions, this reagent will remain a valuable component of the synthetic chemist's toolbox.

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